Technical Monograph: Synthesis and Characterization of Butyl Ethenyl(methyl)phosphinate

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Compound of Interest

Compound Name:	*Butyl ethenyl(methyl)phosphinate*
CAS No.:	*5238-94-8*
Cat. No.:	*B2718821*

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Executive Summary & Strategic Rationale

Butyl ethenyl(methyl)phosphinate (BVMP), commonly referred to as butyl vinyl(methyl)phosphinate, represents a critical class of organophosphorus monomers. Unlike its phosphonate analogs (diesters), this phosphinate (monoester/C-P bond) offers unique reactivity due to the electron-donating methyl group directly attached to the phosphorus center. This structural feature enhances the nucleophilicity of the phosphoryl oxygen and modifies the polymerization kinetics of the vinyl group, making it a premier candidate for flame retardant copolymers and surface-active ligands.

This guide departs from the traditional, hazardous Arbuzov rearrangement of vinyl halides (which suffer from poor yields due to

carbon unreactivity). Instead, we detail the "Radical Addition-Elimination" route. This pathway is selected for its scalability, atom economy, and avoidance of high-pressure acetylene chemistry.

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Synthetic Pathway: The Radical Addition-Elimination Protocol

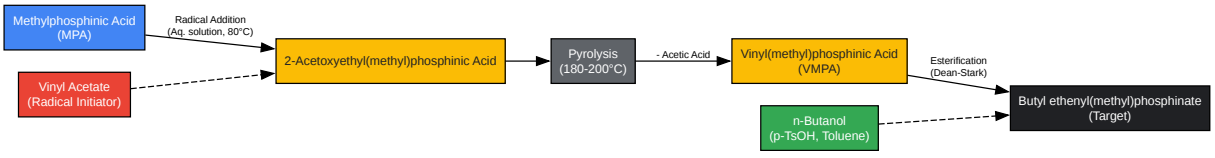
Mechanistic Overview

The synthesis is a three-stage cascade starting from Methyldichlorophosphine (

) or commercially available Methylphosphinic acid (MPA).

- Hydrolysis/Preparation: Conversion of precursors to Methylphosphinic acid.
- Radical Addition: Anti-Markovnikov addition of vinyl acetate to the P-H bond.
- Pyrolytic Elimination: Thermal cracking to generate the vinyl unsaturation.
- Esterification: Acid-catalyzed condensation with n-butanol.

Reaction Workflow Diagram



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Figure 1: Step-wise synthetic pathway from methylphosphinic acid to the butyl ester target, highlighting the critical intermediate isolation.

Experimental Protocol

Stage I: Synthesis of Vinyl(methyl)phosphinic Acid (VMPA)

Note: This step generates the acid precursor. If VMPA is commercially sourced, skip to 3.2.

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Reagents:

- Methylphosphinic acid (MPA): 1.0 eq
- Vinyl Acetate: 1.5 eq
- t-Butyl Peroxybenzoate (Initiator): 2 mol%
- Water (Solvent)

Procedure:

- Charge: In a glass-lined reactor, dissolve MPA in water (50% w/w solution). Heat to reflux ( ).
- Addition: Dropwise add a mixture of Vinyl Acetate and initiator over 4 hours. Critical: Slow addition prevents vinyl acetate homopolymerization.
- Strip: Distill off water and excess vinyl acetate under reduced pressure. The residue is 2-acetoxyethyl(methyl)phosphinic acid.
- Crack: Heat the residue to under vacuum (20 mmHg). Acetic acid will distill off.
- Isolate: The remaining viscous oil is crude VMPA. Purity check via NMR (Target: ppm).

Stage II: Esterification to **Butyl Ethenyl(methyl)phosphinate**

Rationale: Direct esterification is preferred over chlorination ( ) to minimize corrosive byproducts and handle the acid sensitivity of the vinyl group.

Reagents:

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- Vinyl(methyl)phosphinic acid (VMPA): 10.6 g (0.1 mol)
- n-Butanol: 14.8 g (0.2 mol, 2 eq)
- p-Toluenesulfonic acid (p-TsOH): 0.19 g (1 mol%)
- Toluene: 100 mL (Azeotropic solvent)

Step-by-Step Methodology:

- Setup: Equip a 250 mL 3-neck Round Bottom Flask (RBF) with a magnetic stir bar, a Dean-Stark trap topped with a reflux condenser, and a nitrogen inlet.
- Loading: Charge VMPA, n-Butanol, p-TsOH, and Toluene.
- Reflux: Heat the mixture to vigorous reflux (

).
- Water Removal: Monitor water collection in the Dean-Stark trap. Reaction is complete when water evolution ceases (approx. 4-6 hours).
  - Checkpoint: The theoretical water yield is 1.8 mL. Stop when

    95% is collected to prevent thermal degradation.
- Workup:
  - Cool to room temperature.[1]
  - Wash organic layer with 5%

    (2 x 50 mL) to remove catalyst and unreacted acid.
  - Wash with Brine (1 x 50 mL).
  - Dry over anhydrous

    .

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- Purification: Remove toluene via rotary evaporation. Purify the crude oil by vacuum distillation.
    - Target Conditions: Expect boiling point approx.

      at 0.5 mmHg.

Characterization & Data Analysis

NMR Spectroscopy

The phosphorus center introduces coupling to both protons and carbons (

and

).

Table 1:

NMR Data (400 MHz,

)

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Position	Chemical Shift (, ppm)	Multiplicity	Coupling Constants ( )	Assignment
P-CH_3	1.48	Doublet (d)		Methyl on Phosphorus
P-O-CH_2	3.95	Multiplet (m)		Butyl -methylene
Vinyl (CH=)	6.05 - 6.25	Multiplet	Complex	Vinyl -proton
Vinyl (=CH_2)	5.90 - 6.40	Multiplet	Complex	Vinyl -protons
Butyl Chain	1.35 - 1.65	Multiplet	-	Butyl -methylenes
Butyl Term	0.92	Triplet (t)		Butyl terminal methyl

Table 2:

NMR Data (162 MHz,

)

Compound	Shift (, ppm)	Notes
Product	+36.5	Singlet (decoupled); Doublet of Quartets (coupled)
Impurity (Acid)	+32.0	Unreacted VMPA
Impurity (Polymer)	+45 - 50	Broad signal (if thermal polym. occurred)

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Infrared Spectroscopy (FT-IR)

- 1615 cm^{-1}:

  Vinyl stretch (Medium intensity).

- 1210 cm^{-1}:

  Phosphoryl stretch (Strong).

- 1030 cm^{-1}:

  Ester linkage.

Polymerization & Reactivity Profile

Butyl ethenyl(methyl)phosphinate is a "Michael Acceptor" and a radical monomer. It is less reactive than acrylates but more reactive than vinyl phosphonates due to the inductive effect of the P-Methyl group.

Copolymerization Pathway

It is rarely used as a homopolymer due to steric bulk but is ideal for copolymerization with Styrene or Methyl Methacrylate (MMA) to impart flame retardancy.



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Figure 2: Free-radical copolymerization mechanism initiated by AIBN.

Safety & Handling (Self-Validating Protocol)

- Validation: Before scaling, perform a DSC (Differential Scanning Calorimetry) scan. A sharp exotherm

  indicates instability or presence of peroxides.

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- Storage: Must be stored with a radical inhibitor (e.g., 50 ppm MEHQ) at

  to prevent spontaneous polymerization.

References

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